

Spectroscopic Elucidation of 2-(3-Methoxyphenyl)propan-1-amine: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 2-(3-Methoxyphenyl)propan-1-amine
CAS No.: 754913-55-8
Cat. No.: B1593373

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Executive Summary

The structural characterization of positional isomers in phenylalkylamine derivatives remains a critical challenge in pharmaceutical development and forensic toxicology. **2-(3-Methoxyphenyl)propan-1-amine** ($C_{10}H_{15}NO$), possessing a monoisotopic mass of 165.115 Da[1], is a unique structural analog within this class. Unlike amphetamine (α -methylphenethylamine), this molecule features a methyl substitution at the β -position relative to the primary amine, alongside a meta-oriented methoxy group on the aromatic ring.

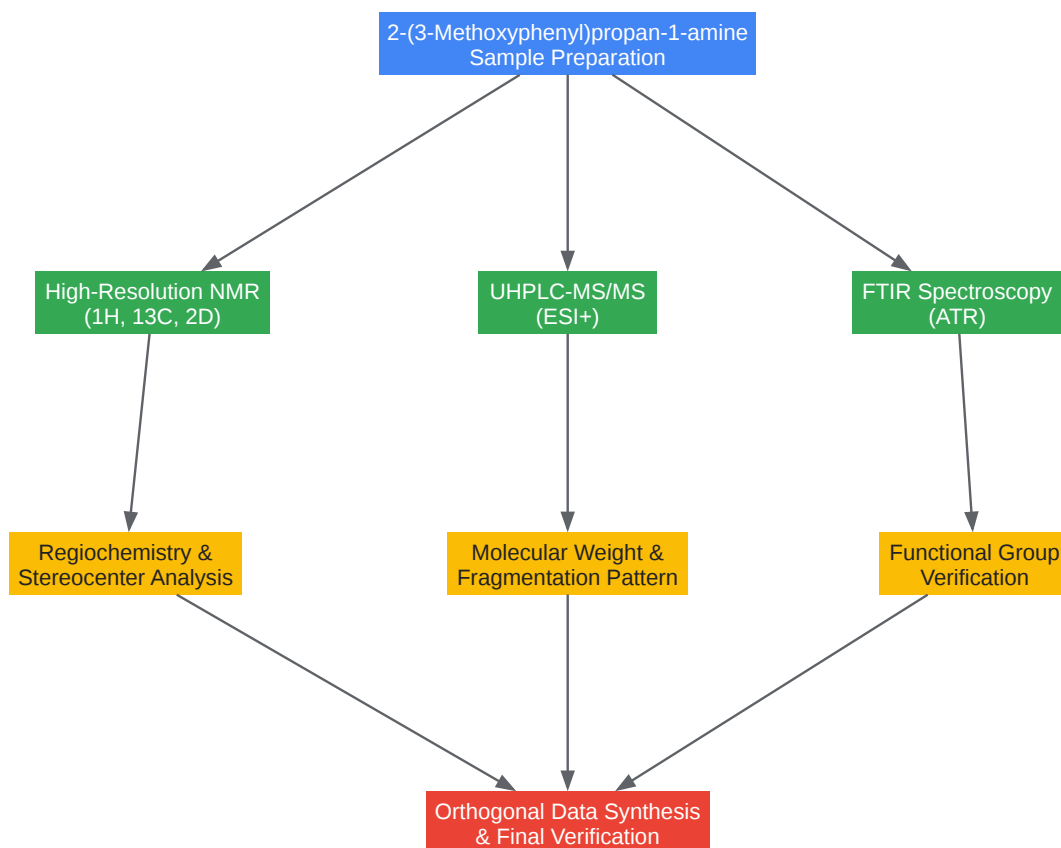
Because positional isomers (e.g., α

- vs. β -methyl, or ortho/meta/para-methoxy substitutions) often yield nearly identical mass-to-charge ratios, definitive identification requires a multi-modal, orthogonal spectroscopic approach[2]. This whitepaper provides an in-depth, self-validating framework for the spectroscopic analysis of **2-(3-Methoxyphenyl)propan-1-amine**, detailing the causality behind experimental parameters across Nuclear Magnetic Resonance (NMR), Liquid

Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

Orthogonal Structural Elucidation Strategy

To ensure absolute confidence in structural assignments, researchers must employ an analytical workflow where each spectroscopic technique validates the findings of the others. NMR provides the regiochemistry and stereochemical mapping, MS/MS confirms the molecular weight and primary substructures, and FTIR verifies the presence of specific functional groups without altering the sample's physical state.



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Analytical workflow for the orthogonal structural elucidation of phenethylamine derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Spectral Causality and Assignments

The ^1H NMR spectrum of **2-(3-Methoxyphenyl)propan-1-amine** is defined by two critical structural features that dictate its splitting patterns:

- **The Chiral Center at C-2:** The presence of a stereocenter at the β -carbon renders the adjacent C-1 methylene protons diastereotopic. Because they are magnetically non-equivalent, they do not present as a simple doublet; instead, they couple with each other and the C-2 methine proton, forming a complex ABX spin system (typically observed as two distinct doublet of doublets around 2.70–2.80 ppm).
- **The Meta-Methoxy Substitution:** The $-\text{OCH}_3$ group at the 3-position breaks the symmetry of the aromatic ring. This results in a distinct 4-spin aromatic system where H-2 appears as a finely split triplet (due to meta-coupling only), while H-5 appears as a wider triplet (ortho-coupled to H-4 and H-6).

Quantitative NMR (qNMR) Protocol

Quantitative NMR has emerged as a gold standard for purity determination, as it circumvents the need for specific reference standards that are often unavailable for novel or niche analogs[3]. The following protocol is designed as a self-validating system:

Step-by-Step Methodology:

- **Internal Standard Selection:** Weigh precisely 10.0 mg of the analyte and 5.0 mg of TraceCERT® maleic acid (internal standard) into a vial. Maleic acid is chosen because its olefinic singlet (δ 6.38 ppm) falls in a spectral window completely free of analyte signals[2].
- **Solvent Preparation:** Dissolve the mixture in 1.0 mL of D_2O (or CDCl_3 if the freebase is used). D_2O is preferred for hydrochloride salts to ensure rapid exchange of the $-\text{NH}_2$ protons, simplifying the aliphatic spectral region.
- **Parameter Optimization (The Causality):** Set the relaxation delay (D1) to 50 seconds. Why? To ensure strictly quantitative integration, the delay must exceed $5 \times T_1$ (longitudinal relaxation time) of the slowest relaxing nucleus in both the analyte and the standard. Failing to allow

complete spin recovery will result in skewed integration ratios and inaccurate purity calculations[2].

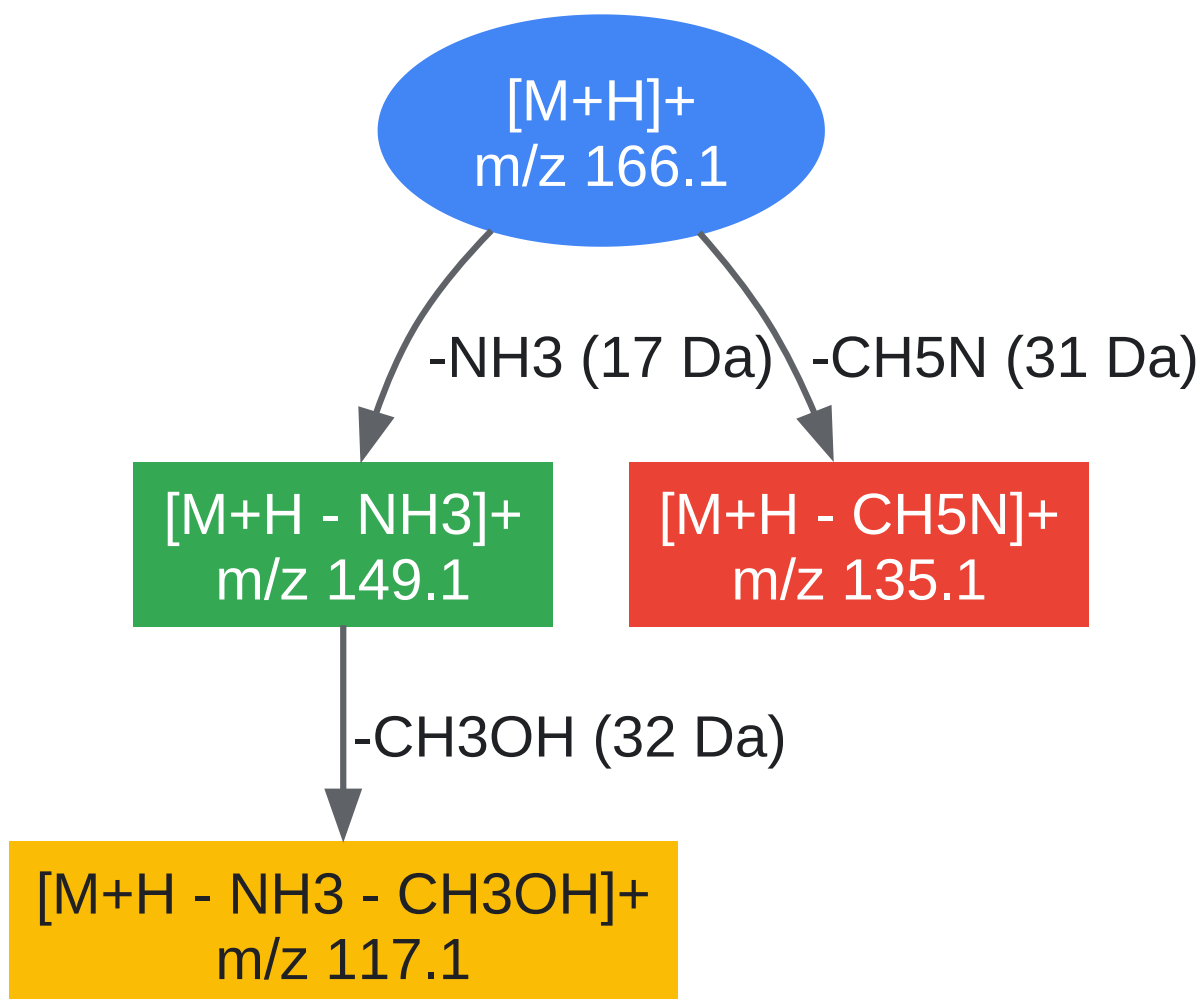
- Acquisition: Acquire 16 scans at 298 K with a 90° pulse angle. Apply automatic phase and baseline corrections prior to manual integration.

High-Resolution Mass Spectrometry (LC-MS/MS)

Ionization and Fragmentation Mechanics

In positive Electrospray Ionization (ESI+), the primary aliphatic amine is readily protonated, yielding a robust precursor ion $[M+H]^+$ at m/z 166.12[1].

The fragmentation pathways (Collision-Induced Dissociation) are highly diagnostic of the β - methyl structure. The dominant initial event is the neutral loss of ammonia (-17 Da) via inductive cleavage, confirming the primary amine. Subsequent α -cleavage of the alkyl chain often results in the loss of the amine-bearing fragment, generating a stable methoxybenzyl or phenonium cation.



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Primary ESI+ MS/MS fragmentation pathways for **2-(3-Methoxyphenyl)propan-1-amine**.

UHPLC-MS/MS Protocol

To prevent false positives from co-eluting positional isomers, chromatographic separation prior to MS is mandatory[2].

Step-by-Step Methodology:

- **System Suitability:** Inject a blank (Mobile Phase A) followed by a system suitability standard to verify column efficiency and rule out carryover—a critical self-validation step.
- **Chromatographic Conditions:** Utilize a sub-2 μm C18 column (e.g., 100 x 2.1 mm, 1.7 μm) maintained at 40°C.
- **Mobile Phase Causality:** Use 0.1% Formic Acid in Water (A) and 0.1% Formic Acid in Acetonitrile (B). The acidic modifier is explicitly required to maintain the amine in its ionized state, ensuring sharp peak shapes by preventing secondary interactions with residual silanols on the stationary phase.
- **Gradient Elution:** Initiate at 5% B, hold for 1 minute, ramp to 60% B over 8 minutes. This shallow gradient is optimized to separate the meta-methoxy isomer from potential ortho- or para-methoxy contaminants.
- **MS Parameters:** Capillary voltage at 3.0 kV, desolvation temperature at 350°C. Apply a collision energy ramp of 15–30 eV to capture both the precursor and lower-mass product ions.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides rapid confirmation of the functional groups mapped by NMR. Attenuated Total Reflectance (ATR) is the preferred sampling module. Unlike traditional KBr pellet pressing—which can induce pressure-mediated polymorphic transformations or introduce moisture that masks the N-H stretch—ATR requires zero sample preparation, preserving the structural integrity of the analyte.

Key diagnostic bands include the primary amine N-H stretching (a characteristic double peak around 3350 and 3280 cm^{-1}) and the strong C-O-C asymmetric stretch of the aryl ether at $\sim 1250 \text{ cm}^{-1}$.

Quantitative Data Synthesis

The following tables summarize the expected spectroscopic parameters, providing a consolidated reference for analysts validating synthesized or extracted batches of **2-(3-Methoxyphenyl)propan-1-amine**.

Table 1: ^1H and ^{13}C NMR Spectral Assignments (CDCl_3 , 400 MHz / 100 MHz)

Position	^1H Chemical Shift (δ , ppm)	Multiplicity & Coupling	^{13}C Chemical Shift (δ , ppm)	Assignment Notes
C-1 (CH_2)	2.70, 2.80	dd (ABX system)	48.5	Diastereotopic protons due to C-2 chiral center.
C-2 (CH)	2.85	sextet / multiplet	40.2	β -methine proton.
C-3 (CH_3)	1.25	d, $J = 7.0$ Hz	19.5	Aliphatic methyl group.
$-\text{OCH}_3$	3.80	s	55.2	Methoxy group.
Ar H-2'	6.75	t, $J = 2.0$ Hz	113.1	Meta-coupling only; isolated by substitution.
Ar H-4'	6.78	ddd	111.8	Ortho/meta coupled.
Ar H-5'	7.22	t, $J = 8.0$ Hz	129.5	Ortho-coupled to H-4' and H-6'.
Ar H-6'	6.82	d, $J = 8.0$ Hz	119.4	Ortho/meta coupled.
Ar C-1', C-3'	-	-	146.2, 159.8	Quaternary carbons (alkyl-bearing and oxygen-bearing).

Table 2: MS/MS Fragmentation and FTIR Vibrational Modes

Analytical Modality	Data Point	Intensity / Type	Structural Correlation
LC-MS/MS (ESI+)	m/z 166.1	Precursor Ion	Protonated intact molecule $[M+H]^+$.
LC-MS/MS (ESI+)	m/z 149.1	Base Peak (100%)	Loss of NH_3 (-17 Da); confirms primary amine.
LC-MS/MS (ESI+)	m/z 135.1	Secondary Fragment	Loss of methylamine (-31 Da); methoxybenzyl cation.
FTIR (ATR)	3350, 3280 cm^{-1}	Weak, broad	N-H symmetric and asymmetric stretching.
FTIR (ATR)	2950, 2850 cm^{-1}	Medium	Aliphatic C-H stretching (methyl/methylene).
FTIR (ATR)	1600, 1585 cm^{-1}	Medium	Aromatic C=C ring stretching.
FTIR (ATR)	1250, 1040 cm^{-1}	Strong	C-O-C asymmetric and symmetric stretching (ether).

References

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